

# An In-Depth Technical Guide to Alox Aqualox 232: Chemical Composition and Structure

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## Compound of Interest

Compound Name: Alox Aqualox 232

Cat. No.: B1176892

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## Introduction

**Alox Aqualox 232** is a water-based corrosion inhibitor primarily utilized in industrial applications such as metalworking fluids.<sup>[1][2][3][4]</sup> Its efficacy lies in its ability to form a protective film on metal surfaces, particularly ferrous metals, thereby preventing corrosion in aqueous environments.<sup>[1][4]</sup> This technical guide provides a detailed examination of the chemical composition and structure of **Alox Aqualox 232**, drawing from publicly available technical and patent literature.

## Chemical Composition

**Alox Aqualox 232** is not a single chemical entity but rather a formulation. The primary functional components are amine salts of organic acids.<sup>[1][2][3][4]</sup> This composition is designed to be soluble in water and glycols, making it suitable for a variety of water-miscible industrial fluids.<sup>[4]</sup>

A key disclosure regarding the specific composition of a product identified as Aqualox® 232 is found in U.S. Patent 4,631,139. According to this patent, the formulation consists of the triethanolamine salt of a mixture of C8 to C14 dicarboxylic acids. The dicarboxylic acids are specified as being 97% linear and 3% of indeterminate structure.

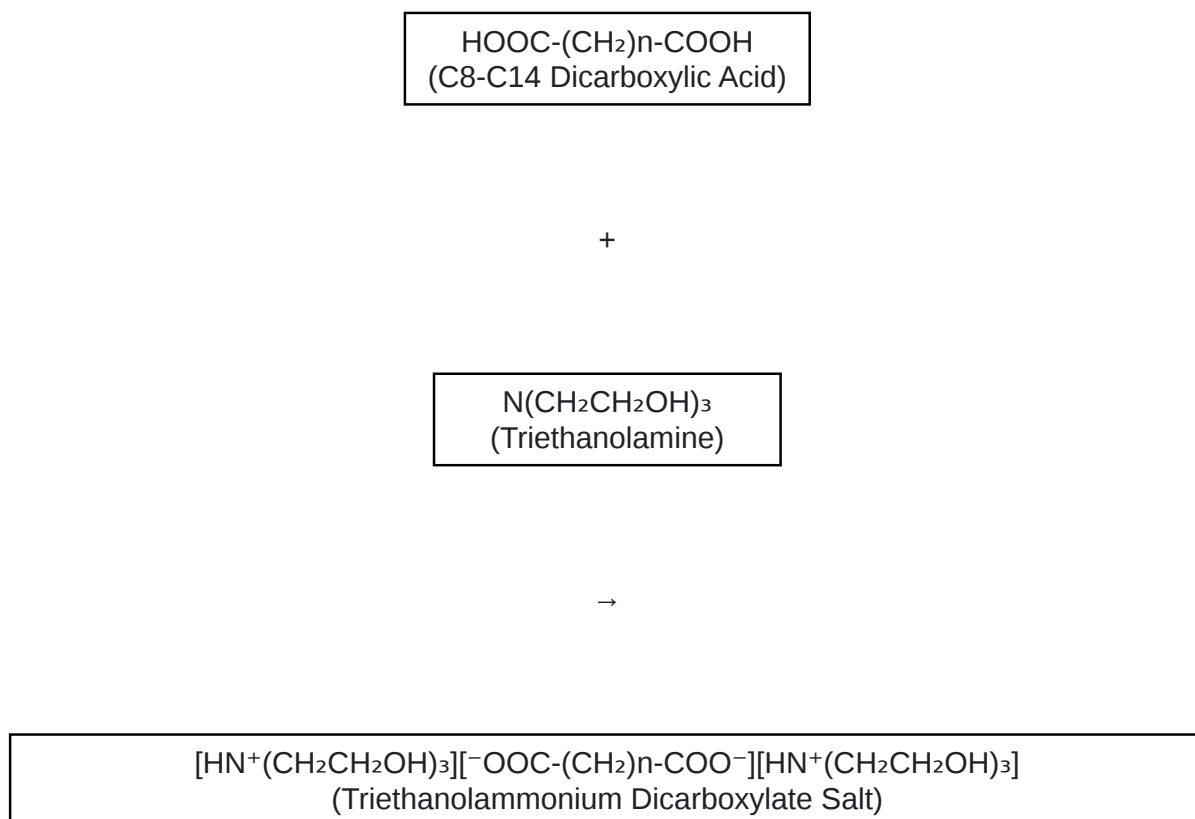
The components are detailed in the table below:

Component Class	Specific Chemical	Chemical Formula/Structure	Role in Formulation
Amine	Triethanolamine (TEA)	$N(CH_2CH_2OH)_3$	Base for salt formation, corrosion inhibition
Organic Acid	Mixture of C8-C14 Dicarboxylic Acids (97% linear)	$HOOC-(CH_2)_n-COOH$ (where $n = 6$ to $12$ )	Acid for salt formation, primary corrosion inhibition

## Chemical Structure

The fundamental chemical structure of **Alox Aqualox 232** is an ionic salt formed from the reaction of a carboxylic acid (the dicarboxylic acid) and a base (triethanolamine). The reaction involves the protonation of the amine group on triethanolamine by a proton from the carboxylic acid group, forming a triethanolammonium carboxylate salt.

Given that it is a mixture of dicarboxylic acids, the final product will be a mixture of the corresponding triethanolamine salts. Below is a generalized chemical reaction and the resulting salt structure.



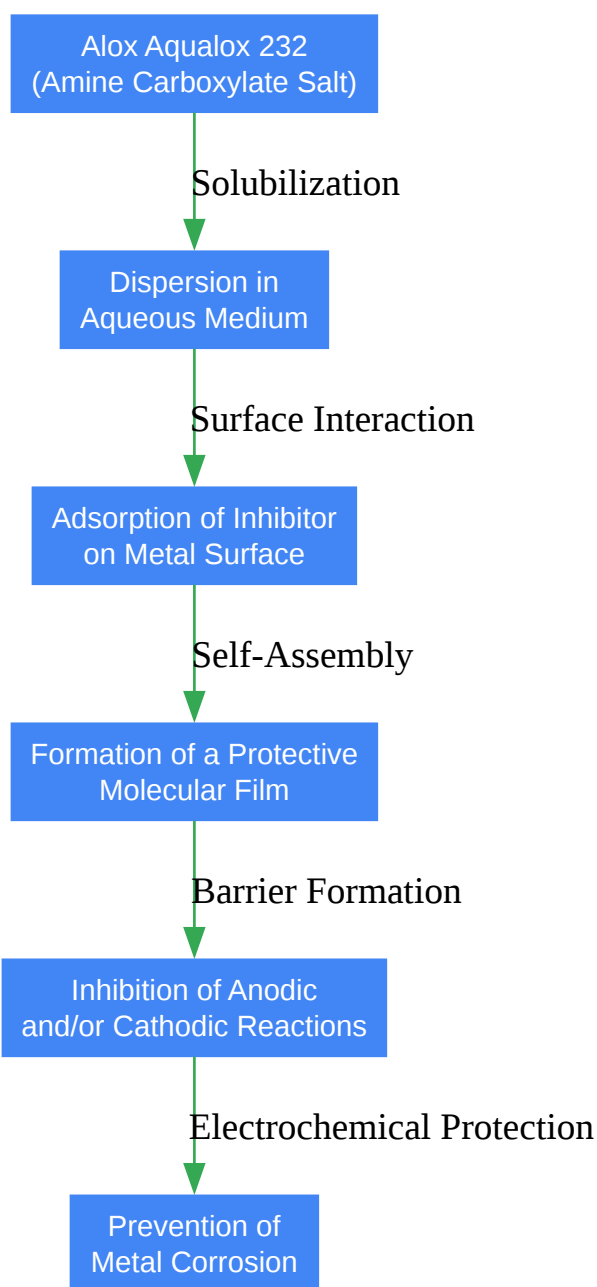
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Caption: Generalized reaction forming the triethanolamine dicarboxylate salt.

## Mechanism of Action as a Corrosion Inhibitor

The effectiveness of **Alox Aqualox 232** as a corrosion inhibitor stems from the ability of the amine carboxylate molecules to adsorb onto a metal surface. This forms a protective, non-tacky film that acts as a barrier to corrosive agents in the aqueous environment. The organic nature of the molecule provides a hydrophobic layer, while the polar carboxylate and ammonium groups facilitate strong adhesion to the metal surface. The overall effectiveness is enhanced when the formulation is blended to raise the pH of the solution.<sup>[1][4]</sup>

The logical workflow for the application and action of **Alox Aqualox 232** as a corrosion inhibitor can be visualized as follows:



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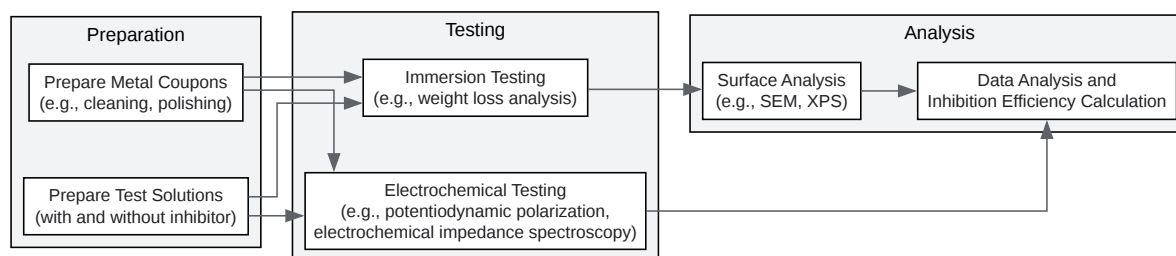
Caption: Logical workflow of corrosion inhibition by **Alox Aqualox 232**.

## Experimental Protocols

While specific, detailed experimental protocols for **Alox Aqualox 232** are proprietary to the manufacturer, a general methodology for evaluating the efficacy of a water-based corrosion

inhibitor like this can be outlined. Such an evaluation would typically involve electrochemical and immersion testing.

### General Experimental Workflow for Corrosion Inhibitor Evaluation



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Caption: General experimental workflow for corrosion inhibitor evaluation.

#### 1. Preparation of Test Solutions:

- A corrosive aqueous environment is prepared (e.g., a saline solution).
- A series of test solutions are created with varying concentrations of **Alox Aqualox 232**. A control solution with no inhibitor is also prepared.

#### 2. Preparation of Metal Specimens:

- Metal coupons (e.g., of a specific steel grade) are prepared by cutting them to a standard size.
- The surfaces are mechanically polished with successively finer grades of abrasive paper, degreased with a solvent like acetone, rinsed with deionized water, and dried.
- The initial weight of each coupon is accurately measured.

#### 3. Immersion Testing (Weight Loss Method):

- The prepared metal coupons are immersed in the different test solutions for a specified period (e.g., 24, 48, or 72 hours) at a controlled temperature.
- After immersion, the coupons are removed, cleaned to remove corrosion products (e.g., using a specific acid solution with an inhibitor), rinsed, dried, and re-weighed.
- The weight loss is used to calculate the corrosion rate and the inhibition efficiency of **Alox Aqualox 232** at different concentrations.

#### 4. Electrochemical Testing:

- A three-electrode electrochemical cell is used, with a metal specimen as the working electrode, a platinum or graphite rod as the counter electrode, and a reference electrode (e.g., saturated calomel electrode).
- Potentiodynamic Polarization: The potential of the working electrode is scanned, and the resulting current is measured to determine the corrosion potential ( $E_{corr}$ ) and corrosion current density ( $i_{corr}$ ). A lower  $i_{corr}$  in the presence of the inhibitor indicates effective corrosion inhibition.
- Electrochemical Impedance Spectroscopy (EIS): An AC signal is applied to the working electrode, and the impedance is measured over a range of frequencies. The data is used to model the corrosion process and determine the resistance of the protective film formed by the inhibitor.

#### 5. Surface Analysis:

- Techniques such as Scanning Electron Microscopy (SEM) can be used to visualize the surface morphology of the metal coupons after immersion, comparing the surfaces exposed to solutions with and without the inhibitor.
- X-ray Photoelectron Spectroscopy (XPS) can be employed to analyze the chemical composition of the protective film formed on the metal surface, confirming the adsorption of the inhibitor molecules.

## Summary of Quantitative Data

The following table summarizes the key quantitative and qualitative data available for **Alox Aqualox 232** and its variants.

Property	Alox Aqualox 232	Aqualox 232B	Aqualox 232H
Chemical Type	Amine salts of organic acids	Amine salts of organic acids	Amine salts of organic acids
CAS Number	131640-43-2	Not specified	Not specified
Solubility	Soluble in water and glycols	Water-miscible	Water-miscible
Hard Water Stability	Not specified	Good hard water tolerance	Suitable for water hardness < 500 ppm
Recommended Treat Rate	Not specified	5-20% in concentrate	5-20% in concentrate
Secondary Amines	Does not contain	Not specified	Not specified
Biodegradability	Expected to biodegrade rapidly	Not specified	Not specified

## Conclusion

**Alox Aqualox 232** is a corrosion inhibitor formulation based on the triethanolamine salts of a mixture of C8-C14 dicarboxylic acids. Its mechanism of action involves the formation of a protective film on metal surfaces, which is a common strategy for corrosion inhibition in industrial aqueous systems. While detailed proprietary data on its performance and specific formulation is not publicly available, the fundamental chemical principles of its composition and function are well-understood within the field of corrosion science. The information provided in this guide offers a solid foundation for researchers and scientists working with or seeking to understand the chemistry of such corrosion inhibitors.

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## References

- 1. DE69225023T2 - Amine adducts as corrosion inhibitors - Google Patents [patents.google.com]
- 2. Chemical Product Catalog \_Letter A\_Page 547\_Chemicalbook [chemicalbook.com]
- 3. Alox Aqualox 232 | CAS#:131640-43-2 | Chemsrcc [chemsrc.com]
- 4. musechem.com [musechem.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Alox Aqualox 232: Chemical Composition and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1176892#alox-aqualox-232-chemical-composition-and-structure]

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